

Safe Disposal of 1-(2-Methylphenyl)ethanol: A Procedural Guide

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Compound of Interest

Compound Name: 1-(2-Methylphenyl)ethanol

Cat. No.: B1581148

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This guide provides essential safety and logistical information for the proper disposal of **1-(2-Methylphenyl)ethanol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for maintaining laboratory safety and ensuring environmental compliance.

While **1-(2-Methylphenyl)ethanol** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), it is imperative to handle and dispose of it with the care due to all laboratory chemicals.^[1] Local, state, and institutional regulations must always be consulted to ensure complete and accurate classification and disposal.^{[1][2]}

Chemical and Physical Properties

Understanding the properties of **1-(2-Methylphenyl)ethanol** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data.

Property	Value	Source
Physical State	Liquid	[1]
Appearance	Colorless	[1][2]
Boiling Point	78 - 80 °C / 172.4 - 176 °F	[1]
Molecular Formula	C ₉ H ₁₂ O	[3]
Molecular Weight	136.19 g/mol	[4]
Density	0.995 g/cm ³	[3]
OSHA Hazard Classification	Not Considered Hazardous	[1]

Experimental Protocol: Step-by-Step Disposal Procedures

This protocol outlines the detailed methodology for the routine disposal of **1-(2-Methylphenyl)ethanol** and the appropriate response for accidental spills.

I. Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure the following PPE is worn:

- **Gloves:** Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure.
- **Eye Protection:** Use safety glasses or goggles that comply with OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- **Lab Coat:** A standard lab coat should be worn to protect clothing.[1]

II. Routine Disposal of Unused 1-(2-Methylphenyl)ethanol

This procedure applies to the disposal of excess or waste **1-(2-Methylphenyl)ethanol** from experimental processes.

- **Waste Collection:**

- Designate a specific, properly labeled waste container for non-halogenated organic solvent waste.^[5]
- Never dispose of **1-(2-Methylphenyl)ethanol** down the sink or in regular trash.^[6]
- Pour the waste chemical carefully into the designated container, avoiding splashes. Use a funnel if necessary.
- Container Management:
 - Keep the waste container tightly closed when not in use.^{[1][3]}
 - Store the waste container in a cool, dry, and well-ventilated area, away from heat or ignition sources.^{[1][3][6]}
 - Ensure the container is clearly labeled with "Hazardous Waste" (or as required by your institution) and a list of its contents.^{[6][7]}
- Final Disposal:
 - Arrange for pickup and disposal through your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste contractor.^[7]

III. Spill Management and Disposal

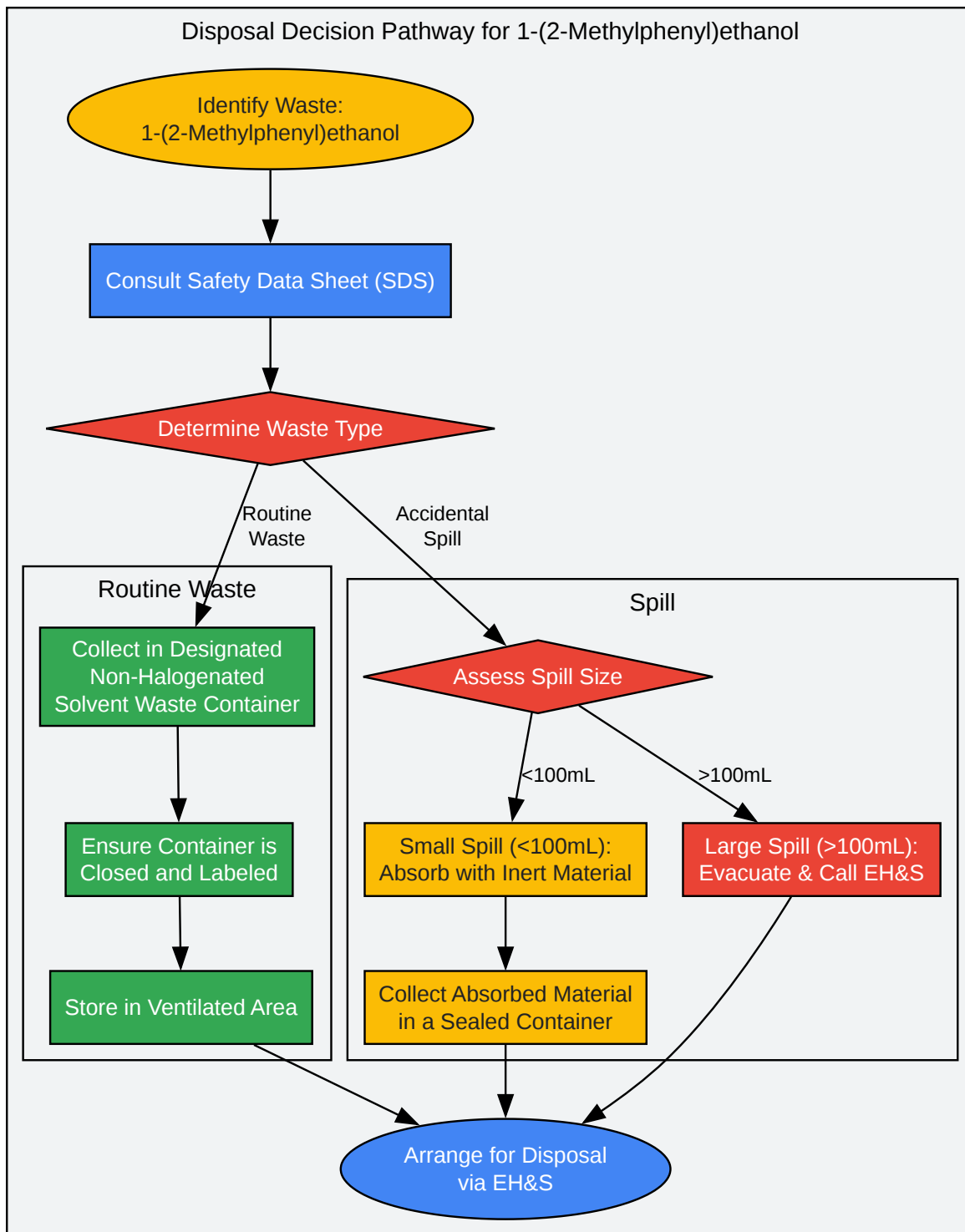
In the event of a spill, follow these steps to ensure safety and proper cleanup.

- Small Spills (less than 100 mL):
 - Alert personnel in the immediate area.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.
 - Carefully sweep or shovel the absorbed material into a suitable, sealable container for disposal.^{[1][2]}

- Label the container clearly, indicating the contents of the spill debris.
- Decontaminate the spill area with soap and water.
- Large Spills (greater than 100 mL):
 - Evacuate the immediate area.
 - Alert your supervisor and contact your institution's EH&S or emergency response team immediately.
 - Prevent the spill from entering drains or waterways.
 - Allow only trained personnel with appropriate respiratory protection and chemical-resistant gear to handle the cleanup.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-(2-Methylphenyl)ethanol** in a laboratory setting.



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Caption: Disposal workflow for **1-(2-Methylphenyl)ethanol**.

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